

Aggreceride B: A Technical Overview of a Platelet Aggregation Inhibitor

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Compound of Interest

Compound Name: Aggreceride B

Cat. No.: B034674

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Introduction

Aggreceride B is a naturally occurring compound first identified in 1986 by Ōmura and his research team.^{[1][2]} Isolated from a strain of *Streptomyces*, this molecule has demonstrated inhibitory effects on platelet aggregation, suggesting its potential as a therapeutic agent in the management of thrombotic diseases. This technical guide provides a comprehensive overview of the available primary literature on **Aggreceride B**, focusing on its discovery, mechanism of action, and the experimental methodologies used in its initial characterization.

Core Data Summary

The initial studies by Ōmura et al. identified **Aggreceride B** as a potent inhibitor of platelet aggregation induced by several agonists. While the full primary text containing specific quantitative data is not widely accessible, subsequent literature and commercial suppliers indicate its activity profile. **Aggreceride B** shows inhibitory activity against platelet aggregation induced by adenosine diphosphate (ADP), arachidonic acid, and platelet-activating factor (PAF). Notably, it is reported to be less active against collagen-induced aggregation.

Due to the limited public availability of the primary 1986 publication, a detailed table of quantitative data, such as IC₅₀ values, cannot be definitively compiled. Researchers are advised to consult the original publication for specific inhibitory concentrations.

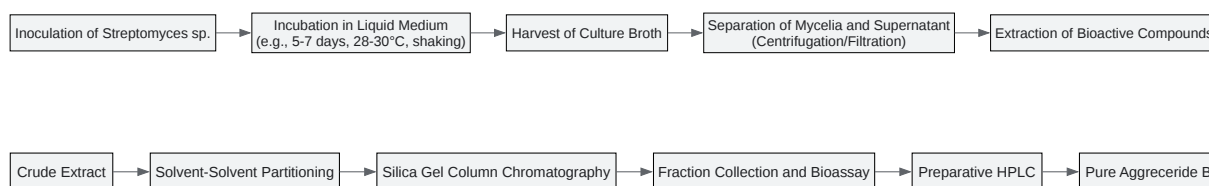
Experimental Protocols

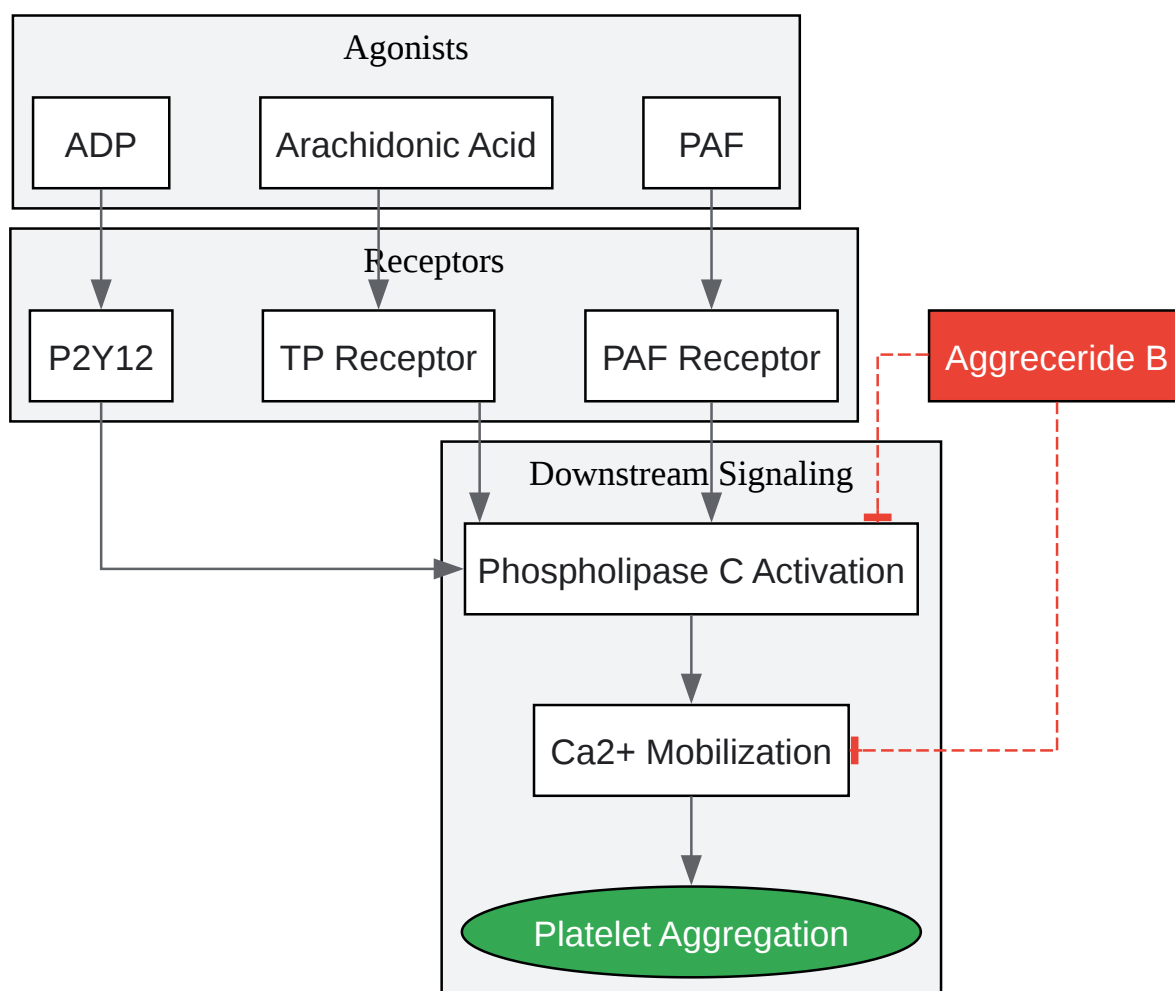
The following sections detail the generalized experimental protocols that are standard for the type of research conducted by Ōmura et al. These are based on common practices for *Streptomyces* fermentation, natural product isolation, and platelet aggregation assays. The precise parameters used in the original discovery of **Aggreceride B** may vary.

Fermentation of *Streptomyces* sp.

The production of **Aggreceride B** is achieved through the cultivation of the producing *Streptomyces* strain in a suitable liquid culture medium.

Workflow for *Streptomyces* Fermentation:





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References

- 1. Bioactive Natural Products in Actinobacteria Isolated in Rainwater From Storm Clouds Transported by Western Winds in Spain - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | Atmospheric Precipitations, Hailstone and Rainwater, as a Novel Source of Streptomyces Producing Bioactive Natural Products [frontiersin.org]
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